

Desacetylcefotaxime: A Comprehensive Technical Guide on the Bioactive Metabolite of Cefotaxime

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Compound of Interest

Compound Name: Desacetylcefotaxime

Cat. No.: B1670277

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Abstract

Cefotaxime, a third-generation cephalosporin, undergoes in vivo metabolism to form its primary and microbiologically active metabolite, **desacetylcefotaxime**. This technical guide provides an in-depth analysis of **desacetylcefotaxime**, encompassing its antimicrobial properties, pharmacokinetic and pharmacodynamic profiles, and the synergistic relationship with its parent compound. Detailed experimental methodologies for the analysis and evaluation of **desacetylcefotaxime** are presented, along with a comprehensive summary of quantitative data to support further research and development in the field of antimicrobial chemotherapy.

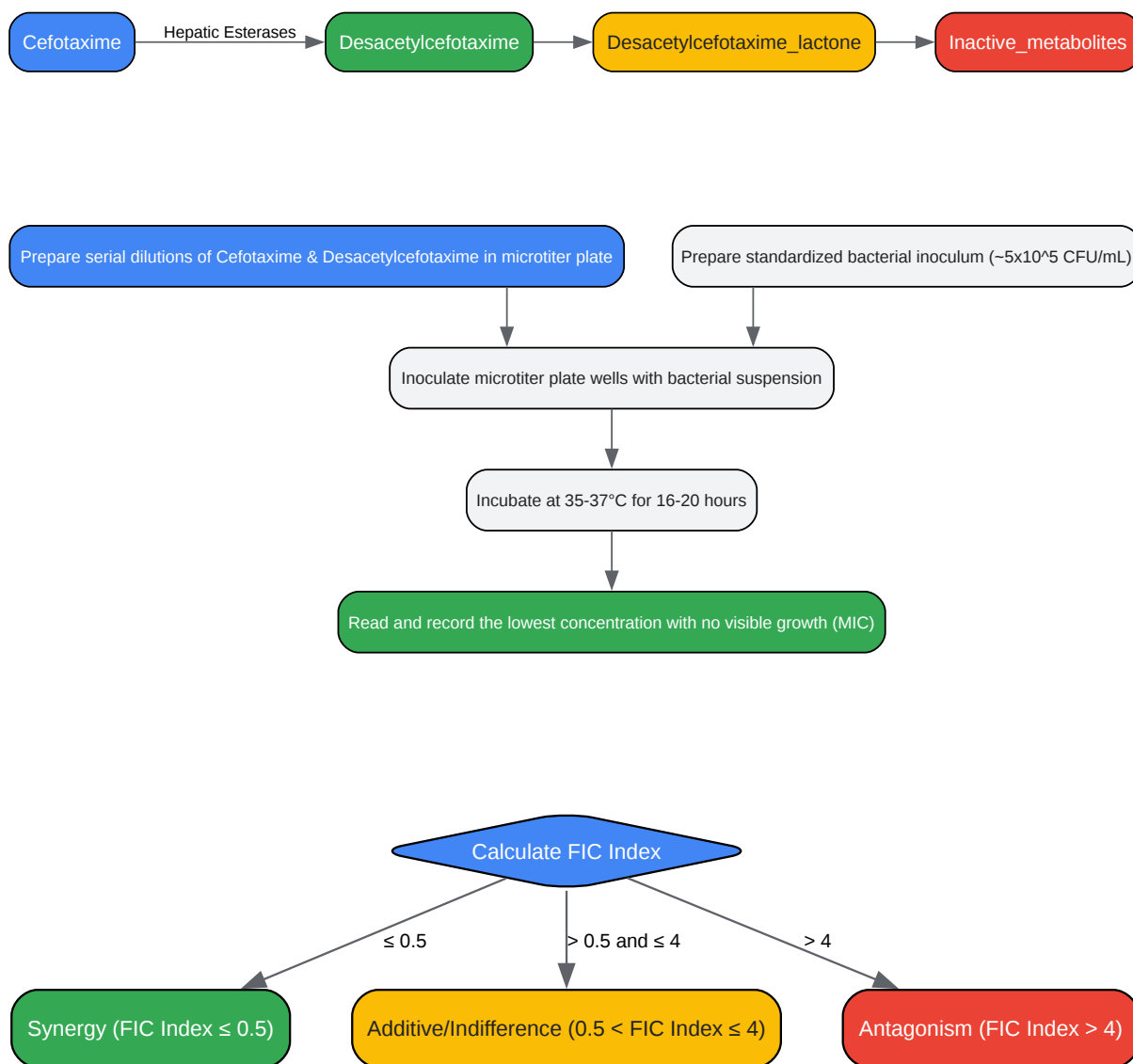
Introduction

Cefotaxime is a widely utilized beta-lactam antibiotic effective against a broad spectrum of Gram-positive and Gram-negative bacteria.[1] Its therapeutic efficacy is not solely attributable to the parent drug but also to its principal metabolite, **desacetylcefotaxime**. Formed by the hydrolysis of the acetyl group at the C-3 position of cefotaxime, **desacetylcefotaxime** possesses its own antibacterial activity and contributes significantly to the overall clinical effectiveness of cefotaxime.[2] This document serves as a technical resource, consolidating key data and methodologies relevant to the study of **desacetylcefotaxime**.

Metabolism of Cefotaxime

Cefotaxime is primarily metabolized in the liver, where esterases hydrolyze the acetyl group to form **desacetylcefotaxime**.^[1] This metabolite can be further metabolized to the inactive **desacetylcefotaxime lactone**.^[2] The metabolic cascade is a critical aspect of cefotaxime's overall disposition and therapeutic action.

Metabolic Pathway of Cefotaxime



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